

# Application Note: DB1113 Kinase Activity Assay Protocol

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## Compound of Interest

Compound Name: DB1113  
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## Introduction

Protein kinases are a large family of enzymes that play critical roles in regulating a wide variety of cellular processes, including signal transduction, metabolism, proliferation, and apoptosis.[1][2][3] Dysregulation of kinase activity is frequently associated with various diseases, particularly cancer, making them important targets for drug discovery and development.[4][5][6] The **DB1113** Kinase Assay Kit provides a sensitive and robust fluorescence-based method for measuring the activity of protein kinases and for screening potential kinase inhibitors. This assay is based on a homogenous, non-radioactive format, making it amenable to high-throughput screening (HTS).[2][7]

## Assay Principle

The **DB1113** Kinase Activity Assay utilizes a proprietary peptide substrate and a fluorescent reporter. In the absence of kinase activity, the fluorescent reporter is quenched. Upon phosphorylation of the peptide substrate by the target kinase, a conformational change occurs, leading to a significant increase in fluorescence intensity. The measured fluorescence is

directly proportional to the kinase activity. This method allows for continuous and real-time measurement of kinase activity.[1]

## Materials and Reagents

- **DB1113** Assay Buffer (5X)
- **DB1113** Peptide Substrate (100X)
- **DB1113** Fluorescent Reporter (100X)
- ATP (10 mM)
- Kinase of interest
- Test compounds (for inhibitor screening)
- White, opaque 384-well microplates
- Plate reader with fluorescence detection capabilities

## Experimental Protocols

### Protocol 1: Kinase Activity Assay

This protocol is designed to determine the activity of a specific kinase.

- Prepare 1X Assay Buffer: Dilute the 5X **DB1113** Assay Buffer to 1X with deionized water.
- Prepare Kinase Reaction Mix: For each reaction, prepare a master mix containing 1X Assay Buffer, 1X **DB1113** Peptide Substrate, and 1X **DB1113** Fluorescent Reporter.
- Prepare Kinase Dilutions: Prepare a serial dilution of the kinase in 1X Assay Buffer to determine the optimal concentration.
- Add Kinase to Plate: Add 5  $\mu$ L of each kinase dilution to the wells of a 384-well plate.
- Add Kinase Reaction Mix: Add 10  $\mu$ L of the Kinase Reaction Mix to each well.

- **Initiate Reaction:** Add 5  $\mu\text{L}$  of a 4X ATP solution (diluted in 1X Assay Buffer) to each well to initiate the kinase reaction. The final ATP concentration should be at the  $K_m$  for the specific kinase, if known.
- **Incubate:** Incubate the plate at 30°C for 60 minutes.
- **Measure Fluorescence:** Read the fluorescence intensity on a plate reader (Excitation: 485 nm, Emission: 520 nm).

## Protocol 2: Kinase Inhibitor Screening

This protocol is for screening and characterizing kinase inhibitors.

- **Prepare Reagents:** Prepare 1X Assay Buffer, Kinase Reaction Mix, and ATP solution as described in Protocol 1.
- **Prepare Compound Dilutions:** Prepare a serial dilution of the test compounds in 1X Assay Buffer.
- **Add Compounds to Plate:** Add 2.5  $\mu\text{L}$  of each compound dilution to the wells of a 384-well plate. Include wells with vehicle control (e.g., DMSO) for 100% activity and wells without kinase for background control.
- **Add Kinase:** Add 5  $\mu\text{L}$  of the kinase at its EC80 concentration (determined from Protocol 1) to each well.
- **Add Kinase Reaction Mix:** Add 10  $\mu\text{L}$  of the Kinase Reaction Mix to each well.
- **Initiate Reaction:** Add 2.5  $\mu\text{L}$  of a 8X ATP solution to each well.
- **Incubate:** Incubate the plate at 30°C for 60 minutes.
- **Measure Fluorescence:** Read the fluorescence intensity on a plate reader (Excitation: 485 nm, Emission: 520 nm).

## Data Presentation

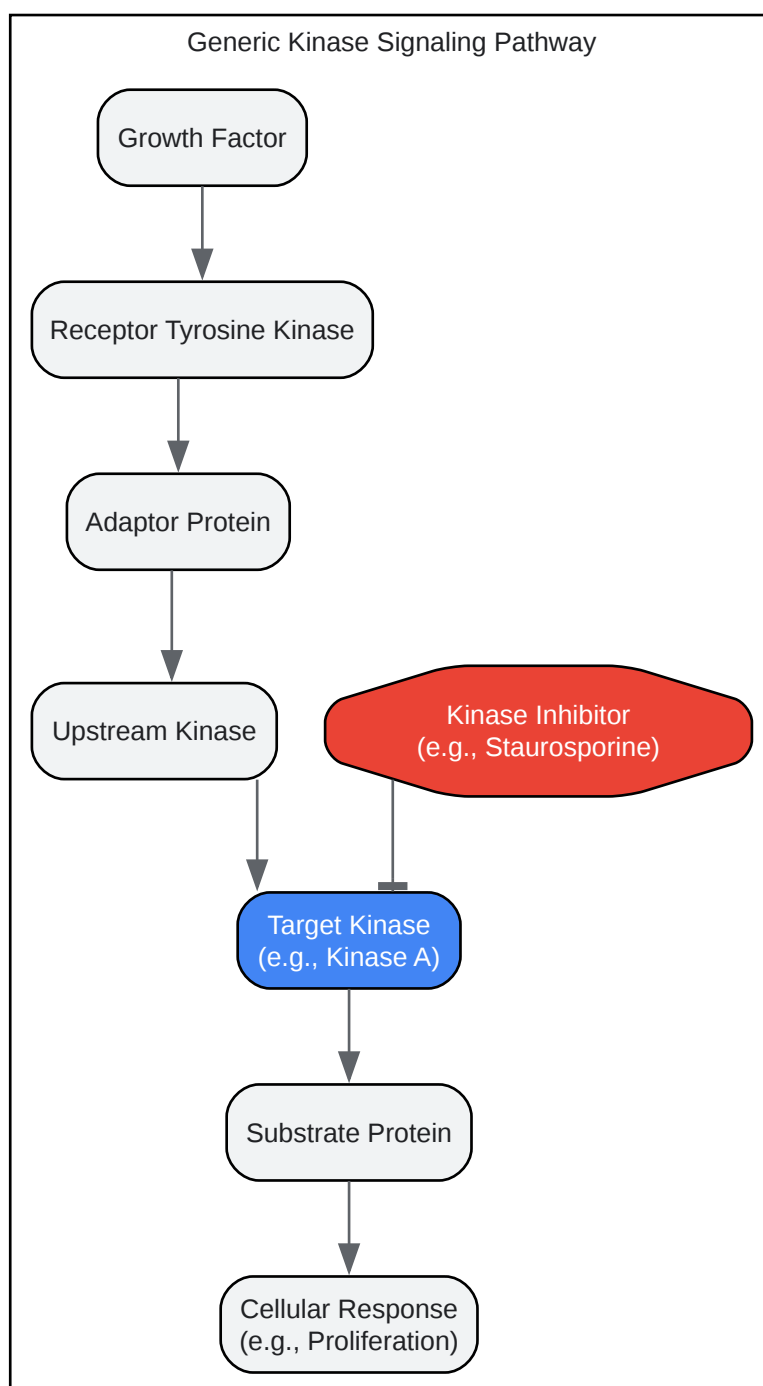
### Table 1: Kinase Titration

Kinase Concentration (nM)	Fluorescence Intensity (RFU)
100	45,876
50	42,123
25	35,654
12.5	28,987
6.25	15,432
3.13	8,765
1.56	4,532
0	1,234

**Table 2: IC50 Values for Known Kinase Inhibitors**

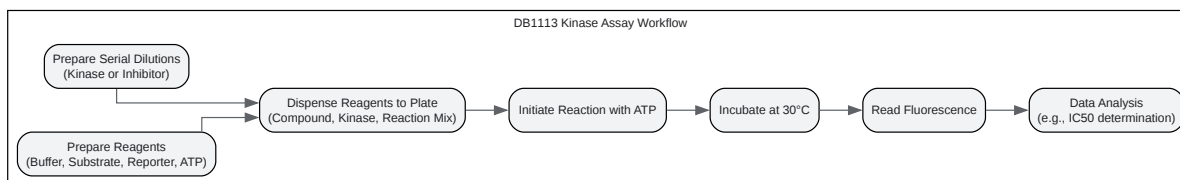
Inhibitor	Target Kinase	IC50 (nM)
Staurosporine	Kinase A	15.2
Sunitinib	Kinase B	25.8
Dasatinib	Kinase C	8.7

## Visualizations



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Caption: A representative signaling pathway illustrating the role of a target kinase.



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Caption: The experimental workflow for the **DB1113** Kinase Activity Assay.

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